

Essential Guide to the Proper Disposal of MC 1046 (Compressed Helium)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC 1046

Cat. No.: B196321

[Get Quote](#)

This document provides comprehensive guidance on the proper handling and disposal procedures for **MC 1046**, which is identified as compressed helium (UN 1046). The information herein is critical for ensuring the safety of laboratory personnel and maintaining compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals who may utilize this product in their work.

Immediate Safety & Logistical Information

Compressed helium (**MC 1046**) is a non-flammable, non-toxic gas.^{[1][2]} The primary hazards associated with this product are related to the high pressure of the gas in its container and its potential to displace oxygen, leading to rapid suffocation in confined spaces.^{[1][3][4]}

Emergency Procedures:

- **Inhalation:** In case of inhalation, move the affected person to fresh air. If breathing is difficult or has stopped, provide assisted respiration or supplemental oxygen. Seek immediate medical attention.^{[4][5]}
- **Fire Exposure:** Although non-flammable, the cylinder may rupture violently if exposed to intense heat.^[4] Use an appropriate extinguishing agent for the surrounding fire and cool the cylinder with water spray.^[6]
- **Leak:** In the event of a leak, evacuate the area and ensure adequate ventilation.^{[3][6]} Stop the leak if it can be done without risk.

Proper Disposal Protocol

The standard and required disposal procedure for **MC 1046** is to return the gas cylinder to the supplier.^{[4][5][6]} Do not attempt to vent or dispose of the gas or the cylinder yourself.

Experimental Protocol: Cylinder Return Procedure

- **Ensure Valve is Closed:** Securely close the cylinder valve after each use and when the cylinder is empty.^{[1][6]}
- **Inspect Cylinder:** Check the cylinder for any damage or leaks before handling.
- **Attach Valve Protection Cap:** Securely attach the valve outlet plugs or caps and the valve protection cap.^[5]
- **Labeling:** Ensure the cylinder is properly labeled with its contents ("Helium, compressed") and associated hazard warnings.
- **Segregation:** Store the empty or partially used cylinder in a designated, well-ventilated area, away from incompatible materials (though helium has no known incompatible products) and full cylinders.^{[1][4]}
- **Contact Supplier:** Arrange for the return of the cylinder with the supplier from whom it was purchased.^{[4][5]}

Data Presentation: Chemical and Physical Properties

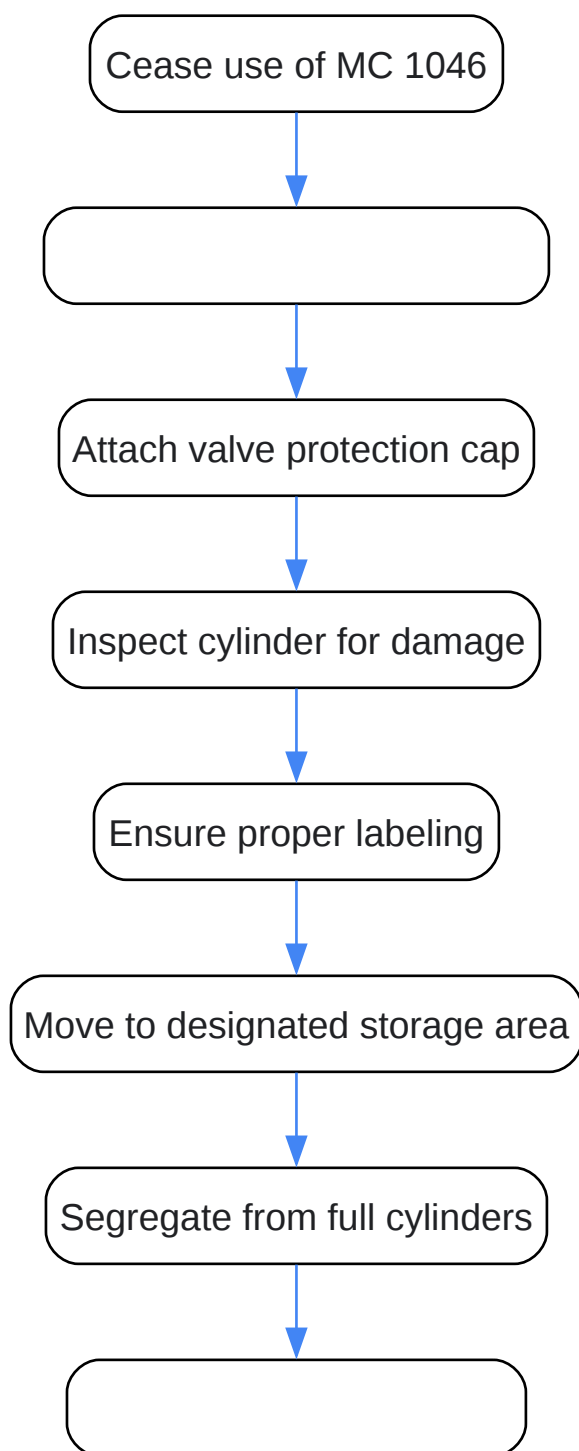
The following table summarizes the key quantitative data for compressed helium (**MC 1046**), sourced from safety data sheets.

Property	Value	Citations
Chemical Formula	He	[4]
Molecular Weight	4.0026 g/mol	[1][4]
Boiling Point	-268.9 °C / -452 °F	[1][4]
Critical Temperature	-267.9 °C / -450 °F	[4]
Relative Vapor Density	0.138 (air = 1)	[4][5]
Water Solubility	1.5 mg/l	[1]
UN Number	1046	[1][2][4][5][7]
Hazard Class	2.2 (Non-flammable, Non-toxic gas)	[1][2][4][5]

Mandatory Visualizations

Diagram 1: Disposal Workflow for MC 1046 Cylinder

This diagram illustrates the step-by-step process for preparing and returning the MC 1046 gas cylinder.

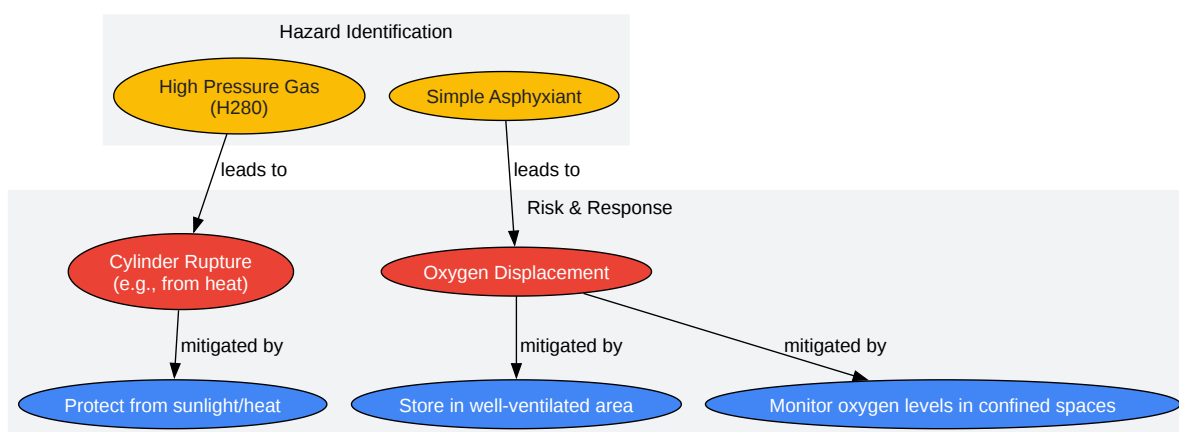


[Click to download full resolution via product page](#)

Caption: Workflow for the proper return of an **MC 1046** gas cylinder.

Diagram 2: Hazard Assessment and Response Logic

This diagram outlines the logical relationships in assessing and responding to the primary hazards of compressed helium.



[Click to download full resolution via product page](#)

Caption: Logical flow of hazard identification and mitigation for **MC 1046**.

Signaling Pathways: As an inert gas, helium is not known to participate in biological or chemical signaling pathways in the context of laboratory research or drug development. Therefore, a signaling pathway diagram is not applicable to this substance.

By adhering to these procedures, researchers and laboratory professionals can ensure the safe handling and disposal of **MC 1046**, fostering a secure and compliant research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. public.spheracloud.net [public.spheracloud.net]
- 2. UN/NA 1046 | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. ggbservices.co.uk [ggbservices.co.uk]
- 5. nrf.aux.eng.ufl.edu [nrf.aux.eng.ufl.edu]
- 6. airgas.com [airgas.com]
- 7. consult.environment-agency.gov.uk [consult.environment-agency.gov.uk]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of MC 1046 (Compressed Helium)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196321#mc-1046-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com